

n-(4-Formylphenyl)benzamide CAS number and supplier

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Compound of Interest

Compound Name: *n*-(4-Formylphenyl)benzamide

Cat. No.: B15377629

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An In-depth Technical Guide to N-(4-Formylphenyl)benzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N-(4-Formylphenyl)benzamide**, a versatile organic compound with potential applications in various research and development fields. This document outlines its chemical identity, suppliers, and relevant technical data to support its use in experimental settings.

Chemical Identity and Properties

CAS Number: 179057-23-9[1][2][3]

Molecular Formula: C₁₄H₁₁NO₂[1][2]

Molecular Weight: 225.24 g/mol [1][2]

Synonyms: 4-Formyl-N-phenylbenzamide[2]

Chemical Structure:

Figure 1: Chemical structure of **N-(4-Formylphenyl)benzamide**.

Suppliers

A variety of chemical suppliers offer **N-(4-Formylphenyl)benzamide**, typically for research and development purposes. The following table summarizes some of the key suppliers.

Supplier Name	Website	Notes
Santa Cruz Biotechnology	--INVALID-LINK--	Offers the compound for biochemical and proteomics research. [1]
Hangzhou Leap Chem Co., Ltd.	--INVALID-LINK--	A supplier of fine chemicals for research, development, and production. [2]
Ambeed	--INVALID-LINK--	Provides the compound with a purity of 95%.
Chemicalbridge	--INVALID-LINK--	Lists the compound with a purity of 95%. [3]

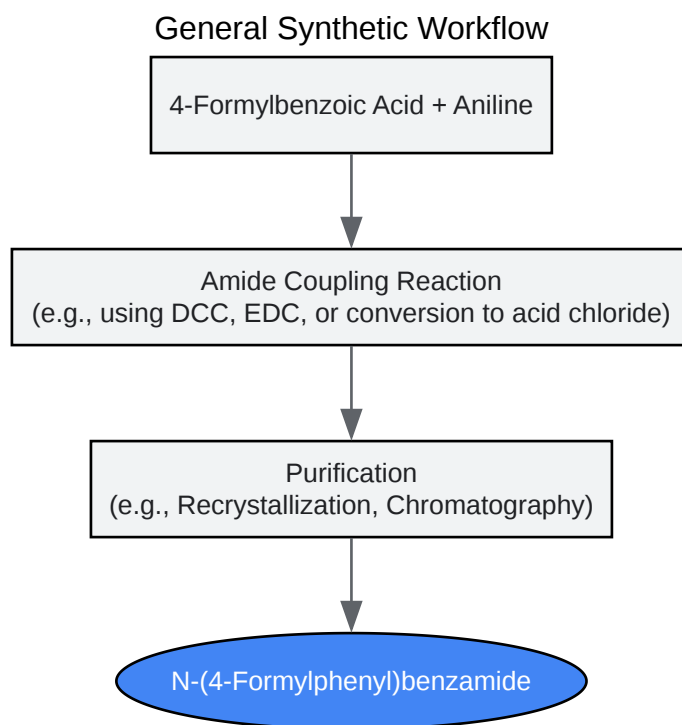
Quantitative Data

At present, detailed quantitative data such as melting point, boiling point, and solubility for **N-(4-Formylphenyl)benzamide** are not readily available in public literature or supplier technical data sheets. Researchers are advised to consult the certificate of analysis provided by the supplier for lot-specific data.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **N-(4-Formylphenyl)benzamide** are not extensively documented in readily accessible scientific literature. General synthetic methods for N-phenylbenzamide derivatives often involve the coupling of a benzoic acid derivative with an aniline derivative.

A potential synthetic route for **N-(4-Formylphenyl)benzamide** could involve the amidation reaction between 4-formylbenzoic acid and aniline. The following diagram illustrates a generalized workflow for such a synthesis.



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Figure 2: A generalized workflow for the synthesis of **N-(4-Formylphenyl)benzamide**.

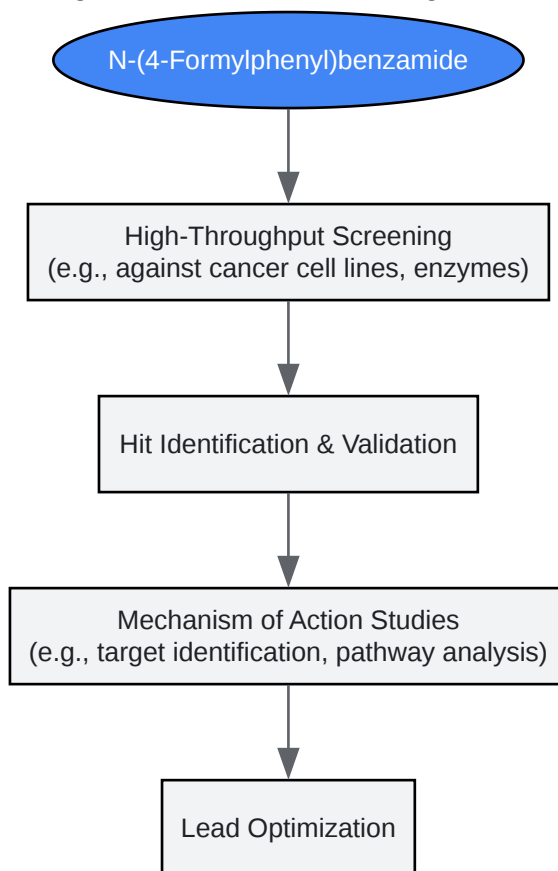
Signaling Pathways and Biological Activity

Currently, there is no specific information available in peer-reviewed literature detailing the involvement of **N-(4-Formylphenyl)benzamide** in any signaling pathways or its specific biological activities.

The broader class of N-phenylbenzamide derivatives has been investigated for various biological activities. For instance, some derivatives have been explored as potential therapeutic agents. However, it is crucial to note that the biological effects of a specific derivative are highly dependent on its unique substitution pattern. Therefore, the biological activity of **N-(4-Formylphenyl)benzamide** would require dedicated investigation.

The following diagram illustrates a logical relationship for investigating the potential biological activity of this compound.

Investigative Workflow for Biological Activity



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Figure 3: A logical workflow for the investigation of the biological activity of **N-(4-Formylphenyl)benzamide**.

In conclusion, **N-(4-Formylphenyl)benzamide** is a commercially available compound with potential for further exploration in various scientific disciplines. While detailed technical data and experimental protocols are currently limited, this guide provides a foundational understanding for researchers interested in this molecule. It is recommended to obtain compound-specific data from the supplier and to consult the broader chemical literature for general methodologies related to N-phenylbenzamide synthesis and characterization.

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References

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